

Linoelaidyl Methane Sulfonate: A Review of Available Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Linoelaidyl methane sulfonate*

Cat. No.: *B15549082*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Linoelaidyl methane sulfonate is an ester product.^[1] This technical guide aims to provide a comprehensive overview of the available safety and handling information for this compound. However, a thorough review of publicly accessible scientific literature and safety data repositories indicates a significant lack of detailed information regarding its toxicological properties, handling procedures, and associated hazards. This document summarizes the available data and provides general guidance based on the properties of similar chemical structures.

Physicochemical Properties

Quantitative data on the specific physicochemical properties of **Linoelaidyl methane sulfonate** is limited. The following table summarizes computed data available from public chemical databases.

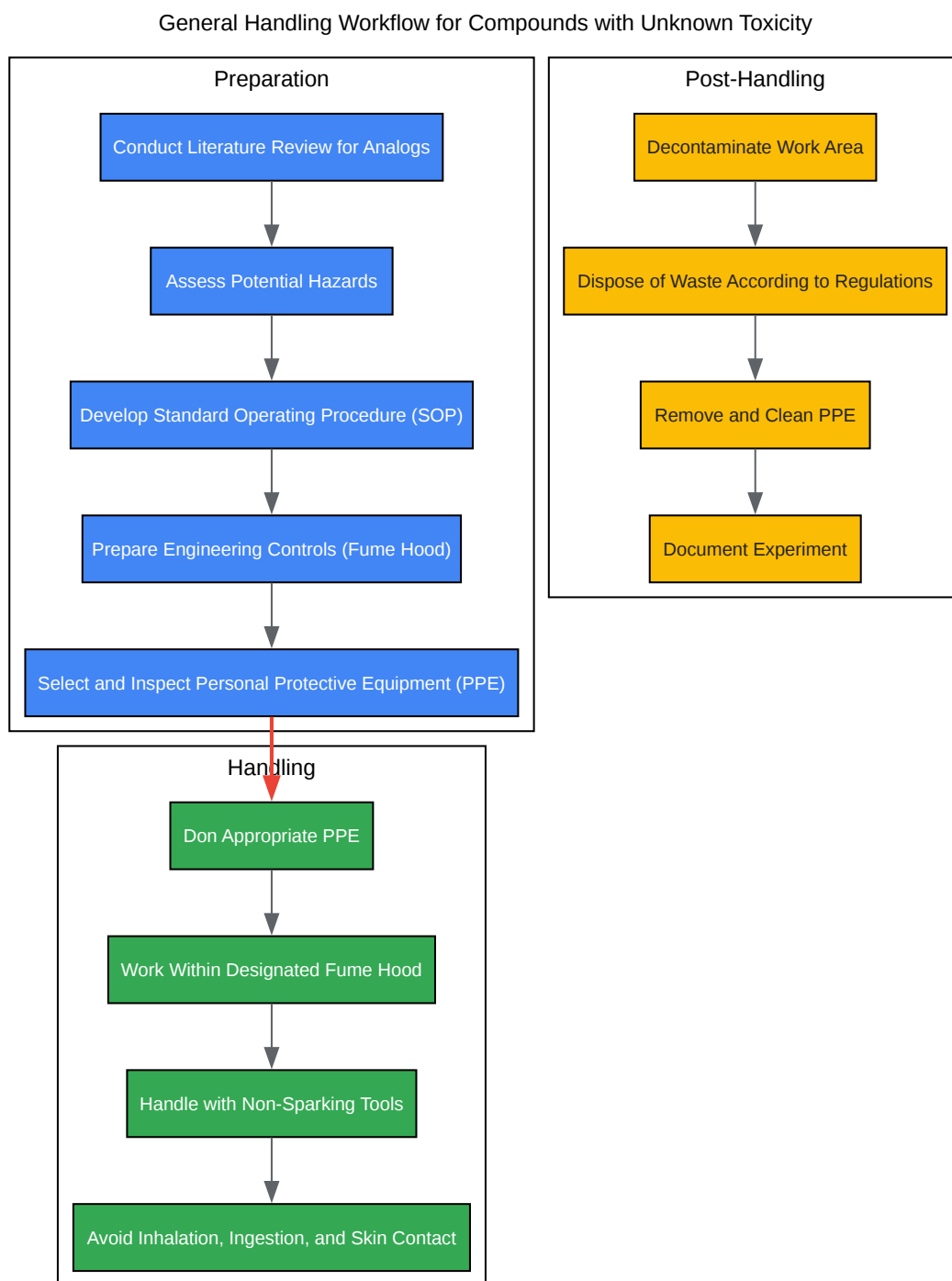
Property	Value	Source
Molecular Formula	C ₁₉ H ₃₆ O ₃ S	PubChem
Molecular Weight	344.6 g/mol	PubChem
XLogP3	6.9	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	18	PubChem

Safety and Handling

Due to the absence of a specific Material Safety Data Sheet (MSDS) for **Linoelaidyl methane sulfonate**, a definitive guide to its handling and safety cannot be provided. The following recommendations are based on general laboratory safety principles for handling novel chemical entities with unknown toxicological profiles.

General Handling Workflow

The following diagram outlines a general workflow for handling chemical substances of unknown toxicity in a research environment.

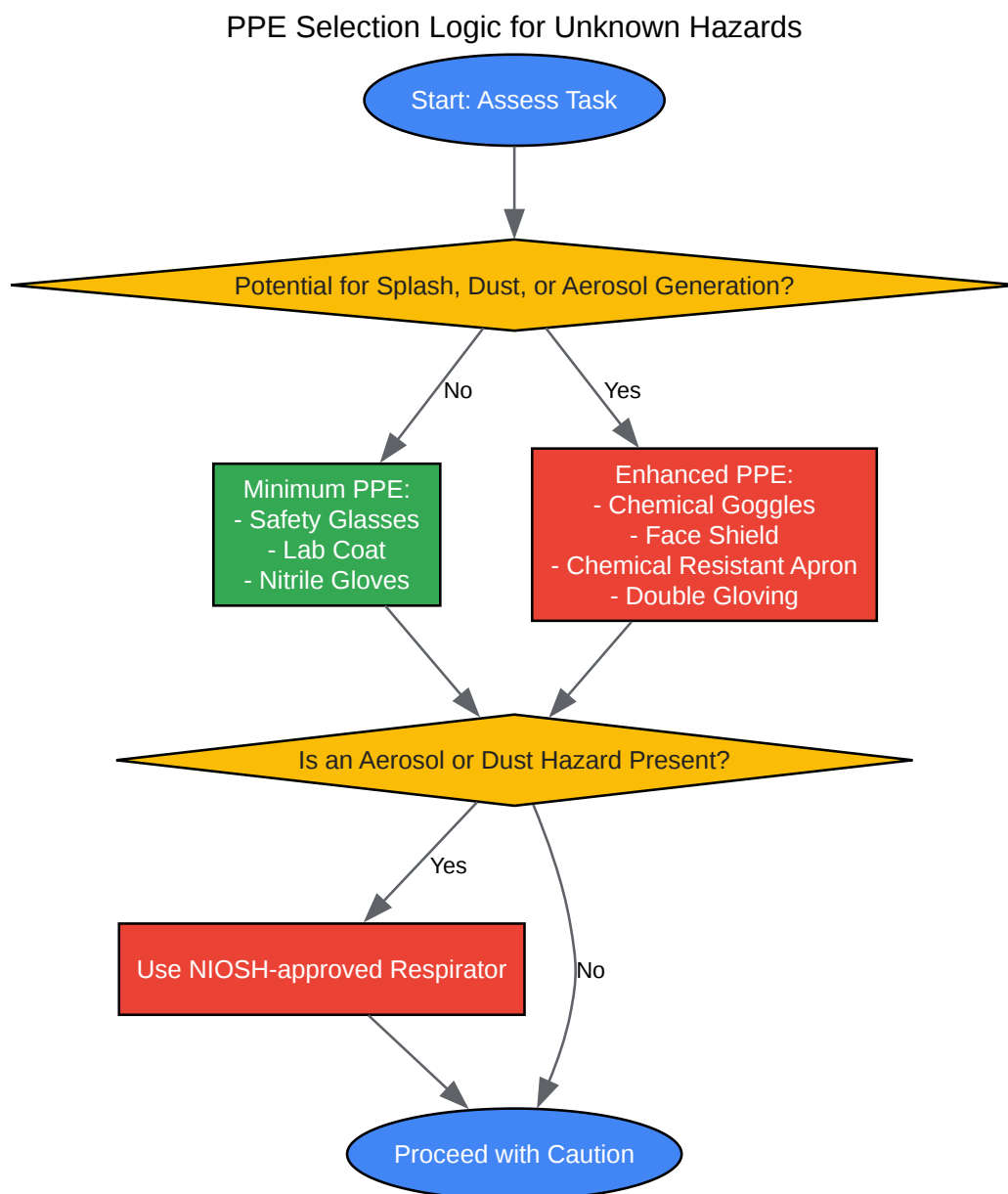


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Caption: General workflow for handling chemical compounds with unknown toxicity.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following diagram illustrates a decision-making process for selecting PPE.



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Caption: Decision tree for selecting appropriate Personal Protective Equipment (PPE).

Toxicological Data

No specific toxicological studies for **Linoelaidyl methane sulfonate** were identified in the public domain. In the absence of data, this compound should be treated as potentially hazardous.

Experimental Protocols

Detailed experimental protocols for the synthesis, handling, or toxicological assessment of **Linoelaidyl methane sulfonate** are not publicly available. Researchers should develop their own protocols based on the known reactivity of sulfonate esters and long-chain hydrocarbons, incorporating rigorous safety measures.

Conclusion

The currently available information on the safety and handling of **Linoelaidyl methane sulfonate** is insufficient to provide a detailed and specific guide. The data presented here is based on general chemical principles and computed properties. It is imperative for any researcher or professional handling this compound to conduct a thorough risk assessment and implement stringent safety protocols as if handling a substance with unknown, but potentially significant, hazards. Further research into the toxicological and physicochemical properties of **Linoelaidyl methane sulfonate** is necessary to establish a comprehensive safety profile.

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References

- 1. medchemexpress.com [medchemexpress.com]
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